Introduction: The Strategic Utility of the 4-Methoxycyclohexylmethyl Moiety

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Compound of Interest

Compound Name:	*1-(Bromomethyl)-4-methoxycyclohexane*
CAS No.:	*141604-51-5*
Cat. No.:	*B1288789*

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In the landscape of modern synthetic chemistry, particularly within drug discovery and materials science, the strategic introduction of specific molecular scaffolds is paramount to tuning physicochemical properties and biological activity. **1-(Bromomethyl)-4-methoxycyclohexane** serves as a key intermediate for incorporating the 4-methoxycyclohexylmethyl group into a diverse range of molecules.[1] This saturated, substituted cyclic system offers a unique combination of lipophilicity, conformational flexibility, and a polar ether functionality, making it a valuable building block for creating novel chemical entities.

This guide provides a comprehensive overview of **1-(bromomethyl)-4-methoxycyclohexane** as an alkylating agent. We will delve into its reactivity, explore its application in the alkylation of various nucleophiles, and provide detailed, field-proven protocols for its use in the laboratory. The focus is not merely on procedural steps but on the underlying chemical principles that ensure successful and reproducible outcomes.

Table 1: Physicochemical Properties of **1-(Bromomethyl)-4-methoxycyclohexane**

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Property	Value
CAS Number	141604-51-5[2][3]
Molecular Formula	$C_8H_{15}BrO$[2]
Molecular Weight	207.11 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~105-107 °C at 10 mmHg
SMILES	COC1CCC(CBr)CC1[2]

Core Principles of Reactivity: An S(_N)2-Dominant Profile

1-(Bromomethyl)-4-methoxycyclohexane is a primary alkyl halide. Its reactivity as an alkylating agent is predominantly governed by the bimolecular nucleophilic substitution (S(_N)2) mechanism.[4] Understanding this mechanism is critical for optimizing reaction conditions and predicting outcomes.

The S(_N)2 Mechanism: A Concerted Pathway

The S(_N)2 reaction is a single-step, concerted process.[5] The incoming nucleophile attacks the electrophilic carbon atom (the CH_2 group bonded to bromine) from the side opposite to the leaving group (the bromide ion).[4][6] This "backside attack" leads to a transition state where the nucleophile and the leaving group are both partially bonded to the carbon atom. As the new bond forms, the bond to the leaving group breaks, resulting in an inversion of stereochemistry at the electrophilic carbon.[4][6]

Caption: The S(_N)2 reaction pathway.

Key Factors Influencing Alkylation Success:

- Steric Hindrance: The rate of an S(_N)2 reaction is highly sensitive to steric bulk around the reaction center.[7] As a primary bromide (R-CH_2-Br), **1-(bromomethyl)-4-methoxycyclohexane** is sterically unhindered at the electrophilic carbon, favoring a rapid

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S(_N)2 reaction. The cyclohexane ring itself, while bulky, is positioned away from the immediate site of attack.

- Nucleophile Strength: A stronger, more reactive nucleophile will increase the rate of reaction. For example, a thiolate (RS^-) is a more potent nucleophile than its corresponding thiol (RSH). Often, a base is used to deprotonate the nucleophilic precursor, thereby increasing its reactivity.

- Solvent: Polar aprotic solvents like acetonitrile (ACN), dimethylformamide (DMF), or tetrahydrofuran (THF) are ideal for S(_N)2 reactions. They can solvate the cation of the base (e.g., K^+ from K_2CO_3) but do not strongly solvate the anionic nucleophile, leaving it "naked" and highly reactive.

- Leaving Group: Bromide is an excellent leaving group due to its ability to stabilize the negative charge as a result of its large size and polarizability.

Applications and Protocols

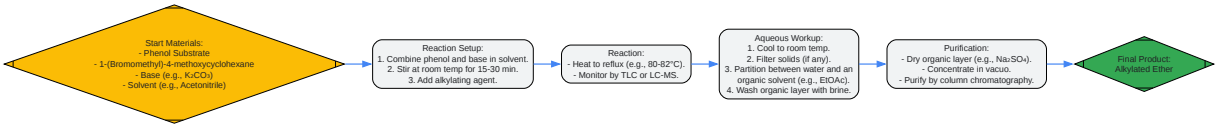
The primary utility of **1-(bromomethyl)-4-methoxycyclohexane** is to covalently attach the 4-methoxycyclohexylmethyl group to heteroatom nucleophiles (O, N, S) or carbon nucleophiles.

O-Alkylation of Phenols: Williamson Ether Synthesis

The O-alkylation of phenols is a cornerstone transformation for modifying biologically active molecules and preparing key intermediates.[8][9] The reaction, known as the Williamson ether synthesis, involves the deprotonation of a phenol to form a highly nucleophilic phenoxide, which then displaces the bromide.[8]

General Reaction Scheme: Ar-OH + Br-CH_2-(C_6H_{10})-OCH_3 --(Base)--> Ar-O-CH_2-(C_6H_{10})-OCH_3 + H-Base$^+Br^-$

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Caption: Workflow for Williamson Ether Synthesis.

Protocol 1: O-Alkylation of 4-Cresol

This protocol describes a general procedure for the synthesis of 1-((4-methylphenoxy)methyl)-4-methoxycyclohexane.

Materials and Reagents:

- 4-Cresol
- **1-(Bromomethyl)-4-methoxycyclohexane**
- Potassium Carbonate (K_2CO_3), anhydrous
- Acetonitrile (ACN), anhydrous
- Ethyl Acetate (EtOAc)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle

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Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add 4-cresol (1.0 eq.), potassium carbonate (1.5 eq.), and anhydrous acetonitrile.
- Activation: Stir the resulting suspension at room temperature for 20 minutes. The base deprotonates the phenol to form the potassium phenoxide salt.
- Alkylation: Add **1-(bromomethyl)-4-methoxycyclohexane** (1.1 eq.) to the suspension.
- Heating: Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 82°C).
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting phenol is consumed (typically 4-8 hours).
- Workup:
  - Cool the reaction mixture to room temperature.
  - Filter off the inorganic salts and rinse the filter cake with a small amount of ethyl acetate.
  - Concentrate the filtrate under reduced pressure.
  - Dissolve the residue in ethyl acetate and wash with water (2x) and then brine (1x).
- Purification:
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo.
  - Purify the crude product by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield the pure ether.

Table 2: Typical Conditions for O-Alkylation

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Substrate Type	Base	Solvent	Temperature	Typical Time
Simple Phenols	K_2CO_3, Cs_2CO_3	ACN, DMF	60°C - Reflux	4-12 h
Electron-poor Phenols	NaH, KHMDS	THF, DMF	0°C to RT	2-6 h
Hindered Phenols	NaH, t-BuOK	DMF, DMSO	RT - 80°C	12-24 h

N-Alkylation of Amines and Related Nucleophiles

N-alkylation is a fundamental process in the synthesis of pharmaceuticals and agrochemicals.[10][11] **1-(Bromomethyl)-4-methoxycyclohexane** readily alkylates primary and secondary amines. A key challenge in the alkylation of primary amines is preventing over-alkylation, as the resulting secondary amine product is often more nucleophilic than the starting primary amine.

General Reaction Scheme (Secondary Amine): R_2NH + Br-CH_2-(C_6H_{10})-OCH_3 --(Base)--> R_2N-CH_2-(C_6H_{10})-OCH_3 + H-Base$^+Br^-$

Causality Behind Experimental Choices:

- Stoichiometry Control: To achieve mono-alkylation of a primary amine, a large excess of the amine (3-5 equivalents) is often used to ensure the alkylating agent is more likely to react with the starting material than the product.
- Base Selection: A non-nucleophilic base, such as diisopropylethylamine (DIEA) or potassium carbonate, is used to neutralize the HBr formed during the reaction without competing in the alkylation.

Protocol 2: N-Alkylation of Morpholine

Materials and Reagents:

- Morpholine
- **1-(Bromomethyl)-4-methoxycyclohexane**
- Potassium Carbonate (K_2CO_3)

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- Acetonitrile (ACN)
- Dichloromethane (DCM)
- Deionized Water
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve morpholine (1.0 eq.) and potassium carbonate (2.0 eq.) in acetonitrile.
- Reagent Addition: Add a solution of **1-(bromomethyl)-4-methoxycyclohexane** (1.05 eq.) in acetonitrile dropwise at room temperature.
- Reaction: Stir the mixture at 50°C. Monitor the reaction by TLC or LC-MS until the consumption of the alkyl bromide is complete (typically 3-6 hours).
- Workup:
  - Cool the reaction to room temperature and filter off the solid K_2CO_3.
  - Concentrate the filtrate under reduced pressure.
  - Partition the residue between dichloromethane (DCM) and water.
  - Separate the layers and extract the aqueous layer with DCM (2x).
- Purification:
  - Combine the organic layers, dry over anhydrous Na_2SO_4, filter, and concentrate.
  - The resulting crude tertiary amine is often of high purity, but can be further purified by column chromatography or distillation if necessary.

Safety and Handling

Alkyl bromides are reactive electrophiles and must be handled with appropriate care.

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- Health Hazards: Alkyl bromides can be irritating to the skin, eyes, and respiratory system. They are harmful if swallowed, inhaled, or absorbed through the skin. Long-term exposure to some alkylating agents has been associated with mutagenic effects.[12]

- Personal Protective Equipment (PPE): Always handle **1-(bromomethyl)-4-methoxycyclohexane** in a well-ventilated chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves (nitrile is often insufficient for prolonged contact; butyl rubber or laminate gloves are preferred), safety goggles, and a lab coat.

- Storage: Store the reagent in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.

- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for chemical waste disposal. Dispose of all chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.

Conclusion

1-(Bromomethyl)-4-methoxycyclohexane is a highly effective and versatile S(_N)2 alkylating agent. Its primary nature ensures rapid and clean reactions with a wide array of nucleophiles under relatively mild conditions. By understanding the principles of the S(_N)2 mechanism and carefully selecting the base and solvent, researchers can reliably incorporate the valuable 4-methoxycyclohexylmethyl scaffold. The protocols provided herein serve as a robust starting point for developing specific applications in medicinal chemistry, materials science, and general organic synthesis.

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